

(+)-4-(3-Piperidinyl)-1H-indole as a potential therapeutic agent for [disease]

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Compound of Interest

Compound Name: (+)-4-(3-Piperidinyl)-1H-indole

CAS No.: 87584-71-2

Cat. No.: B12708444

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Application Note: (+)-4-(3-Piperidinyl)-1H-indole (3,5-Secoergoline)

A Privileged Scaffold for Dopaminergic and Serotonergic Modulation[1]

Executive Summary & Therapeutic Rationale

(+)-4-(3-Piperidinyl)-1H-indole represents a distinct class of "3,5-secoergolines." [1] Unlike classic tryptamines (where the side chain is at the C3 position), this molecule features a piperidine ring attached at the C4 position of the indole core. [1] This unique topology mimics the rigid C-D ring fusion found in ergoline alkaloids (e.g., LSD, pergolide, bromocriptine) but lacks the complexity of the full tetracyclic system. [1]

Therapeutic Target: Parkinson's Disease (PD) and Schizophrenia. [1]

- Mechanism of Action: The compound acts as a high-affinity Dopamine D2 receptor agonist and a Serotonin 5-HT receptor modulator. [1]

- Why this Enantiomer? The (+)-enantiomer (typically the (R)-configuration in this scaffold) spatially overlays with the biologically active conformation of rigid ergolines, offering superior binding affinity compared to its racemate or (-)-isomer.[\[1\]](#)

This guide details the protocols for validating **(+)-4-(3-Piperidinyl)-1H-indole** as a lead candidate, focusing on receptor binding profiling, functional signaling assays, and in vivo efficacy models.[\[1\]](#)

Chemical Properties & Handling[\[1\]\[2\]](#)

- CAS Registry: 221109-26-8 (Generic/Racemate ref), Specific enantiomer requires chiral resolution.[\[1\]](#)
- Molecular Formula: C₁₃H₁₆N₂[\[1\]\[2\]](#)
- Molecular Weight: 200.28 g/mol [\[1\]](#)
- Solubility: Soluble in DMSO (>20 mg/mL) and Ethanol.[\[1\]](#) Sparingly soluble in water.[\[1\]](#)
- Storage: Lyophilized powder at -20°C. Protect from light and moisture.

Critical Handling Note: As a potent CNS-active agent with potential psychotropic effects (structural similarity to lysergamides), all handling must occur within a fume hood using appropriate PPE.[\[1\]](#)

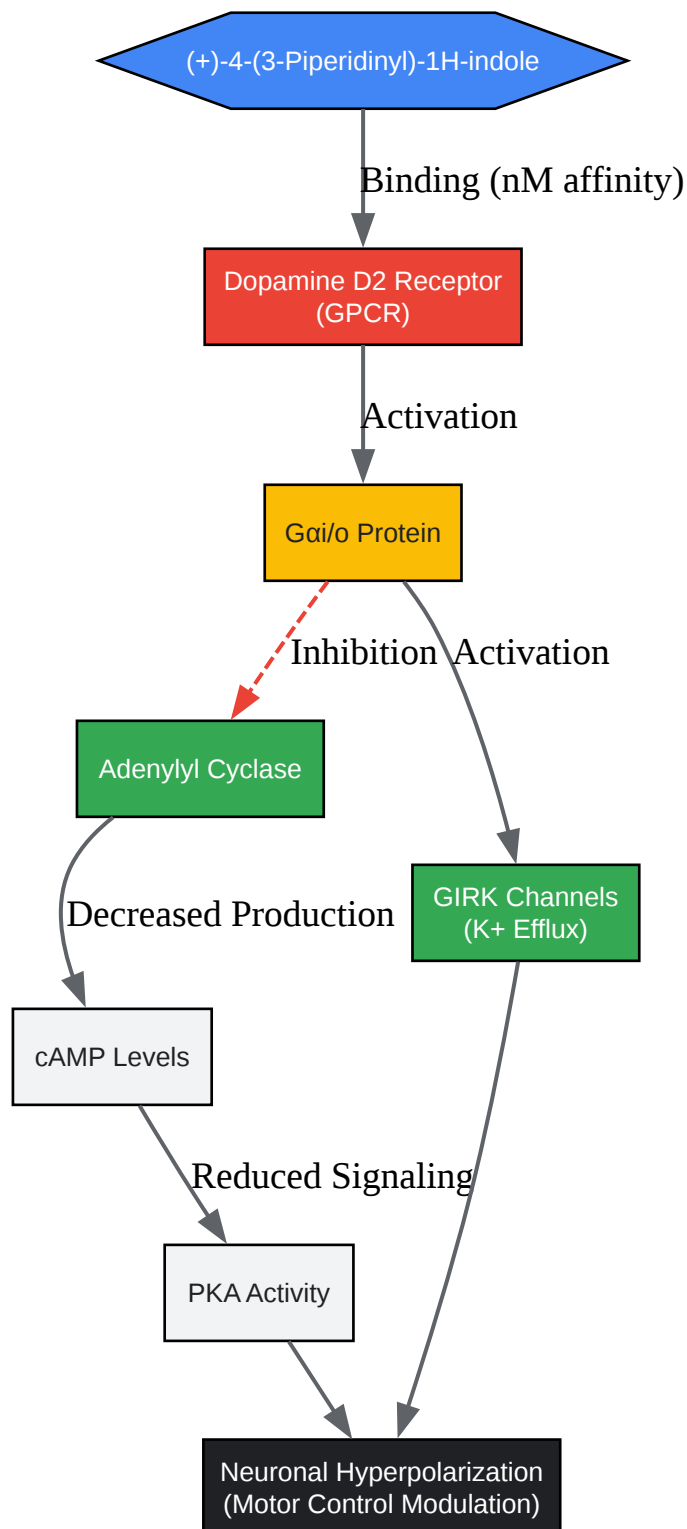
Mechanism of Action: The "Secoergoline" Hypothesis

The therapeutic value of **(+)-4-(3-Piperidinyl)-1H-indole** lies in its ability to access the "ergoline binding pocket" of GPCRs without the metabolic liabilities of the full ergoline skeleton.[\[1\]](#)

Signaling Pathway (D2 Receptor Agonism)

Upon binding to the Dopamine D2 Receptor (D2R), the compound induces a conformational change that activates the Gαi/o protein subunit.[\[1\]](#) This leads to the inhibition of Adenylyl Cyclase (AC), reduction of cAMP, and modulation of downstream ion channels (GIRK), ultimately restoring motor control in PD models.[\[1\]](#)

Diagram 1: D2R Signaling Cascade



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Caption: D2 Receptor signal transduction pathway activated by **(+)-4-(3-Piperidinyl)-1H-indole**, leading to reduced cAMP and neuronal modulation.[\[1\]](#)

Experimental Protocols

Protocol A: Radioligand Binding Assay (Affinity Profiling)

Objective: Determine the

of **(+)-4-(3-Piperidinyl)-1H-indole** for D2 and 5-HT2 receptors.[\[1\]](#)

Materials:

- Membrane preparations (CHO cells stably expressing human D2_long or 5-HT2A).[\[1\]](#)
- Radioligand: [³H]-Methylspiperone (0.2 nM final).[\[1\]](#)
- Non-specific binding blocker: Haloperidol (10 μM).[\[1\]](#)
- Assay Buffer: 50 mM Tris-HCl, pH 7.4, 120 mM NaCl, 5 mM KCl.[\[1\]](#)

Step-by-Step Methodology:

- Preparation: Thaw membrane homogenates and dilute in Assay Buffer to 10–20 μg protein/well.
- Incubation: In a 96-well plate, add:
 - 25 μL Test Compound (Serial dilution: 10⁻¹¹ M to 10⁻⁵ M).
 - 25 μL [³H]-Methylspiperone.
 - 150 μL Membrane suspension.[\[1\]](#)
- Equilibrium: Incubate for 60 minutes at 25°C (Room Temp) in the dark.
- Harvesting: Filter rapidly through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester.
- Wash: Wash filters 3x with ice-cold buffer.

- Detection: Add liquid scintillation cocktail and count radioactivity (CPM).
- Analysis: Plot specific binding vs. log[concentration]. Calculate and convert to using the Cheng-Prusoff equation.[\[1\]](#)

Self-Validation Check:

- Control: The reference agonist Quinpirole should yield a ~1–10 nM.[\[1\]](#)
- Success Criterion: Specific binding must be >80% of total binding.[\[1\]](#)

Protocol B: Functional cAMP Inhibition Assay (Gi-Coupled)

Objective: Confirm agonism and measure intrinsic efficacy () and potency ().

Materials:

- HEK293 cells expressing D2R.[\[1\]](#)
- cAMP detection kit (e.g., GloSensor™ or HTRF cAMP).[\[1\]](#)
- Forskolin (to stimulate baseline cAMP).[\[1\]](#)

Step-by-Step Methodology:

- Seeding: Plate cells (20,000/well) in 384-well white plates. Incubate overnight.
- Pre-treatment: Remove media; add HBSS buffer containing 0.5 mM IBMX (phosphodiesterase inhibitor).[\[1\]](#)
- Stimulation: Add Test Compound (dose-response) + 10 μM Forskolin simultaneously.

- Note: Since D2 is Gi-coupled, you are measuring the inhibition of Forskolin-induced cAMP spikes.[\[1\]](#)
- Incubation: 30 minutes at 37°C.
- Detection: Add lysis/detection reagent per kit instructions. Incubate 1 hour.
- Read: Measure Luminescence or TR-FRET ratio.

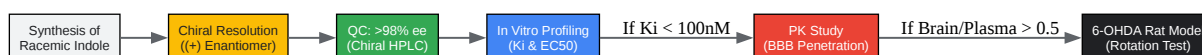
Data Interpretation:

- Agonist: Dose-dependent decrease in signal (inhibition of Forskolin).[\[1\]](#)
- Antagonist: No decrease; reverses Quinpirole effect.[\[1\]](#)
- Partial Agonist: Plateaus at sub-maximal inhibition compared to Dopamine (100% control).[\[1\]](#)

In Vivo Validation Strategy

To translate in vitro affinity to therapeutic potential, the 6-OHDA Unilateral Lesion Model (Rat) is the gold standard for Parkinsonian agents.[\[1\]](#)

Workflow Diagram: From Synthesis to Behavior



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Caption: Development pipeline for **(+)-4-(3-Piperidiny)-1H-indole**, emphasizing chiral purity and BBB penetration.

Protocol Summary (6-OHDA Rotation):

- Lesion: Stereotaxic injection of 6-OHDA into the medial forebrain bundle (MFB) to deplete dopamine in one hemisphere.[\[1\]](#)
- Recovery: 2 weeks post-surgery.

- Screening: Challenge with Apomorphine to confirm lesion success (contralateral rotation).
- Testing: Administer **(+)-4-(3-Piperidiny)-1H-indole** (s.c. or i.p., 1–10 mg/kg).
- Measurement: Record contralateral rotations over 60 minutes.
- Result: A robust D2 agonist will induce contralateral rotations similar to L-DOPA or Bromocriptine.[\[1\]](#)

Comparative Data & Reference Values

The following table summarizes expected pharmacological parameters for **(+)-4-(3-Piperidiny)-1H-indole** based on the secoergoline class profile.

Parameter	Assay Type	Expected Value	Significance
D2 Receptor Affinity ()	Radioligand Binding	< 100 nM	High affinity required for CNS efficacy. [1]
5-HT1A Affinity ()	Radioligand Binding	< 500 nM	Potential for anxiolytic synergy. [1]
GTP S Binding	Functional	> 60% of Dopamine	Indicates partial-to-full agonism. [1]
cLogP	Calculated	2.0 – 3.0	Optimal for Blood-Brain Barrier (BBB) crossing. [1]
Topological Polar Surface Area	Calculated	< 60 Å ²	Predicts good CNS penetration. [1]

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